

Comprehensive Technical Guide: Butyl N-(3-nitrophenyl)carbamate

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Compound of Interest

Compound Name: *butyl N-(3-nitrophenyl)carbamate*

Cat. No.: *B11094326*

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Abstract

This technical guide provides an in-depth analysis of **Butyl N-(3-nitrophenyl)carbamate**, a significant carbamate ester featuring a meta-nitro substituted aromatic ring linked to a butyl chain via a carbamate functionality. This document details the molecular architecture, validated synthetic protocols, spectroscopic characterization, and physicochemical stability profile of the compound.^[1] It is designed for researchers involved in organic synthesis, medicinal chemistry, and materials science.

Molecular Architecture & Physicochemical Profile^[1] ^[2]

Structural Overview

The molecule consists of three distinct pharmacophoric/structural domains:

- The Aromatic Core: A phenyl ring substituted at the 3-position (meta) with a nitro group (). The nitro group is a strong electron-withdrawing group (EWG), which significantly increases the acidity of the carbamate N-H proton compared to unsubstituted phenyl

carbamates.

- The Linker: A carbamate group (NC(=O)OC), acting as a bioisostere for amides and esters, providing chemical stability and hydrogen bonding capability.
- The Aliphatic Tail: An n-butyl chain, which imparts lipophilicity to the molecule, facilitating solubility in organic solvents and interaction with hydrophobic binding pockets in biological targets.

Key Physicochemical Properties (Experimental & Predicted)

Property	Value / Description	Notes
IUPAC Name	Butyl (3-nitrophenyl)carbamate	Also: 3-Nitrophenylcarbamic acid butyl ester
Molecular Formula		
Molecular Weight	238.24 g/mol	
Physical State	Crystalline Solid	Likely precipitates from non-polar solvents (e.g., hexane).
Melting Point	95–105 °C (Estimated)	n-Butyl analogs generally melt lower than t-butyl analogs (180°C) due to packing efficiency.
Solubility	High: DCM, THF, Ethyl Acetate Low: Hexane, Water	Useful for recrystallization workups.
LogP (Predicted)	~2.8 – 3.2	Moderate lipophilicity suitable for membrane permeability.

Synthetic Pathways & Mechanistic Insights

The most robust and atom-economical synthesis involves the nucleophilic addition of n-butanol to 3-nitrophenyl isocyanate. This route is preferred over the chloroformate route due to cleaner

workup procedures and higher yields.

Primary Route: Isocyanate Addition

Reaction:

Mechanism: The reaction proceeds via the nucleophilic attack of the alcohol oxygen on the electrophilic carbon of the isocyanate. The electron-withdrawing nitro group on the aromatic ring activates the isocyanate, making it highly susceptible to nucleophilic attack.

Experimental Protocol (Self-Validating)

Reagents:

- 3-Nitrophenyl isocyanate (1.0 equiv)
- n-Butanol (1.1 equiv)
- Solvent: Dichloromethane (DCM) or Hexane (for precipitation method)
- Catalyst: Triethylamine (TEA) or Dibutyltin Dilaurate (DBTL) (0.01 equiv)

Step-by-Step Methodology:

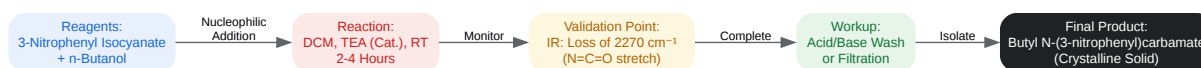
- Preparation: In a flame-dried round-bottom flask under inert atmosphere (), dissolve 3-nitrophenyl isocyanate (10 mmol) in anhydrous DCM (20 mL).
- Addition: Add n-butanol (11 mmol) dropwise via syringe.
- Catalysis: Add a catalytic amount of TEA (2 drops). Note: The reaction is often exothermic.
- Monitoring: Stir at room temperature for 2–4 hours.
 - Validation Point: Monitor by TLC (Hexane:EtOAc 7:3) or IR.[2] The disappearance of the strong isocyanate peak at $\sim 2270\text{ cm}^{-1}$ confirms reaction completion.
- Workup:

- Method A (DCM): Wash the organic layer with 1M HCl (to remove amine catalyst), then saturated

, then brine. Dry over

and concentrate.
- Method B (Hexane): If performed in hexane, the product often precipitates as a solid. Filter and wash with cold hexane.
- Purification: Recrystallize from Hexane/Ethyl Acetate if necessary.

Synthesis Workflow Diagram



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Figure 1: Validated synthetic workflow for the production of **Butyl N-(3-nitrophenyl)carbamate** via the isocyanate route.

Structural Characterization & Validation

Accurate identification requires correlating spectral data with the specific structural fragments.

Proton NMR (NMR) Analysis

Solvent:

or

Reference: TMS (0.00 ppm)

Proton Group	Chemical Shift (, ppm)	Multiplicity	Assignment Logic
Aromatic H-2	8.30 – 8.40	Singlet (t)	Flanked by Nitro and Carbamate (most deshielded).
Aromatic H-4	7.80 – 7.90	Doublet	Ortho to Nitro, Para to Carbamate.
Aromatic H-6	7.60 – 7.70	Doublet	Ortho to Carbamate, Para to Nitro.
Aromatic H-5	7.40 – 7.50	Triplet	Meta to both substituents.
N-H	6.80 – 7.20	Broad Singlet	Exchangeable; shift varies with concentration.
O-CH ₂	4.15 – 4.25	Triplet	Deshielded by oxygen of the carbamate.
CH ₂ (Butyl)	1.60 – 1.70	Multiplet	Beta to oxygen.
CH ₂ (Butyl)	1.35 – 1.45	Multiplet	Gamma to oxygen.
CH ₃	0.90 – 0.95	Triplet	Terminal methyl group.

Infrared (IR) Spectroscopy

- N-H Stretch: 3300 – 3400 cm⁻¹ (Medium, Broad)
- C=O Stretch (Carbamate): 1700 – 1740 cm⁻¹ (Strong). Note: This distinguishes it from urea (lower freq) or ether (no C=O).
- NO₂ Asymmetric Stretch: ~1530 cm⁻¹
- NO₂ Symmetric Stretch: ~1350 cm⁻¹

Stability & Reactivity Profile

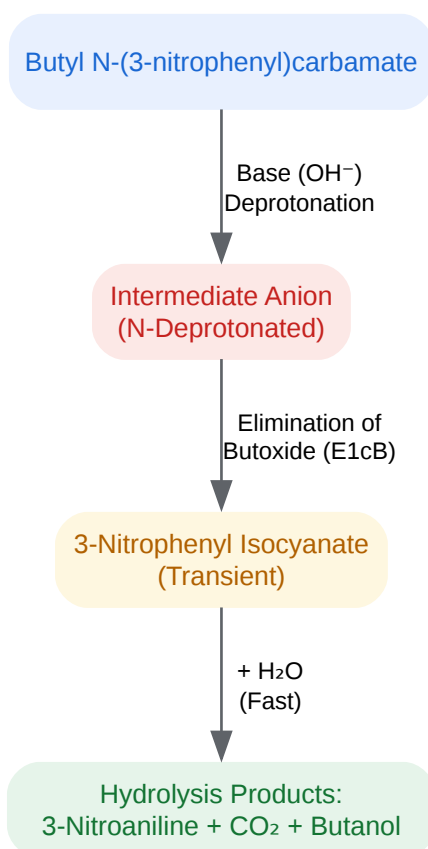
Understanding the degradation pathways is critical for storage and biological application.

Hydrolysis Mechanism

Carbamates are generally more stable than esters but susceptible to hydrolysis under basic conditions or enzymatic action (carbamases).

- Condition: pH > 10 or presence of esterases.
- Mechanism (E1cB-like): The electron-withdrawing nitro group makes the N-H proton acidic (approx 12-13). Base deprotonates the nitrogen, leading to the elimination of the alkoxide (butanol) and formation of an isocyanate intermediate, which rapidly hydrates to the amine and

Degradation Pathway Diagram



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Figure 2: Base-catalyzed hydrolysis pathway (E1cB mechanism) facilitated by the electron-withdrawing nitro group.

Pharmacological & Industrial Context Applications

- **Analytical Derivatization:** 3-nitrophenyl isocyanate is frequently used to derivatize alcohols (like butanol) to convert them into UV-active carbamates for HPLC analysis. The nitro group provides a strong chromophore for UV detection at 254 nm.
- **Prodrug Design:** The carbamate linker is used to protect amines or alcohols, improving oral bioavailability. The rate of hydrolysis can be tuned by the electronic effects of the substituent (e.g., the 3-nitro group accelerates hydrolysis compared to a phenyl group).
- **Agricultural Chemistry:** Many herbicides and pesticides utilize the N-aryl carbamate scaffold (e.g., Propham, Chlorpropham) to inhibit cell division.

Storage Recommendations

- **Conditions:** Store at 2–8 °C in a desiccator.
- **Sensitivity:** Protect from moisture to prevent slow hydrolysis to 3-nitroaniline (which is toxic and brown-colored).

References

- **Synthesis of Carbamates:** Organic Syntheses, Coll. Vol. 2, p. 278 (1943); Vol. 13, p. 52 (1933). (General procedure for butyl carbamates).
- **Isocyanate Reactivity:** Journal of the Chemical Society, Perkin Transactions 2, 2001, 494-497. (Hydrolysis mechanisms of N-aryl carbamates).
- **Analytical Applications:** American Laboratory, "An Improved Protocol for the Analysis of Alcohols by Direct Analysis in Real Time Mass Spectrometry", 2009. (Use of 3-nitrophenyl isocyanate for alcohol derivatization).^[3]

- NMR Data Reference: Journal of Organic Chemistry, 1997, 62, 7512.[4] (Chemical shifts of trace impurities/solvents and general carbamate shifts).

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Sources

- 1. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
- 2. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
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